

Comprehensive Guide to 3-(3-Nitrophenoxy)benzaldehyde Derivatives

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Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)benzaldehyde

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Executive Summary & Chemical Profile[1][2][3][4]

3-(3-Nitrophenoxy)benzaldehyde is a bifunctional diaryl ether scaffold that serves as a versatile intermediate in medicinal chemistry and agrochemical synthesis.[1] Its structural significance lies in the meta-meta substitution pattern, which imparts a distinct "bent" geometry (approx. 120° bond angle at the ether oxygen) compared to the linear para-para analogues. This geometry is critical for designing inhibitors that occupy specific hydrophobic pockets in enzymes such as kinases (e.g., Type II kinase inhibitors) and enoyl-ACP reductases (e.g., InhA in *M. tuberculosis*).[2]

Chemical Profile

Property	Data
IUPAC Name	3-(3-Nitrophenoxy)benzaldehyde
Molecular Formula	C ₁₃ H ₉ NO ₄
Molecular Weight	243.22 g/mol
Key Functional Groups	Aldehyde (-CHO), Nitro (-NO ₂), Ether (-O-)
LogP (Predicted)	~3.2 (Lipophilic)
H-Bond Donors/Acceptors	0 / 4
Rotatable Bonds	4

Synthetic Architectures: Constructing the Core

The formation of the diaryl ether bridge is the rate-determining step in synthesizing this scaffold. Due to the electron-withdrawing nature of the nitro and aldehyde groups, two primary strategies are employed: Nucleophilic Aromatic Substitution (S_NAr) and Ullmann-Type Coupling.

Method A: Nucleophilic Aromatic Substitution (S_NAr)

This method exploits the activation provided by the nitro group.

- Reactants: 3-Hydroxybenzaldehyde + 1-Fluoro-3-nitrobenzene.[\[1\]](#)[\[2\]](#)
- Conditions: K₂CO₃, DMF or DMSO, 100–120°C.
- Mechanism: The phenoxide anion attacks the ipso-carbon of the fluoronitrobenzene.[\[1\]](#) The meta-nitro group activates the ring less effectively than a para-nitro group, often requiring higher temperatures or stronger bases (e.g., Cs₂CO₃).[\[2\]](#)

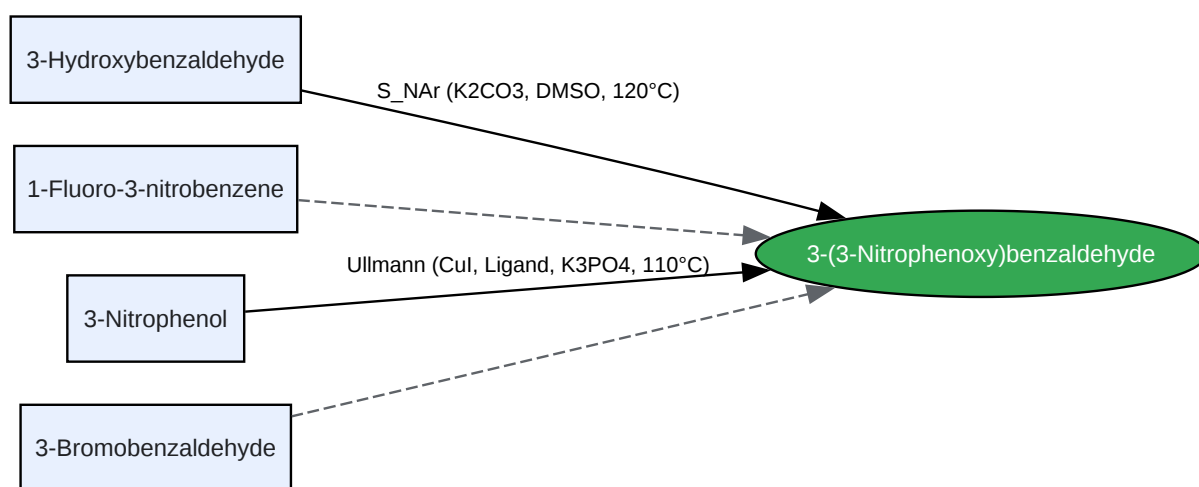
Method B: Ullmann-Type Coupling (Copper-Catalyzed)

Preferred for scale-up and when S_NAr reactivity is low.[\[1\]](#)[\[2\]](#)

- Reactants: 3-Nitrophenol + 3-Bromobenzaldehyde.[\[1\]](#)[\[2\]](#)

- Catalyst: CuI (10 mol%) + Ligand (e.g., L-Proline, Dimethylglycine, or 1,10-Phenanthroline). [2]
- Base/Solvent: K₃PO₄ or Cs₂CO₃ in DMSO or Dioxane at 90–110°C.
- Advantage: Tolerates the aldehyde functionality well and avoids the need for highly activated electrophiles.[1]

Visualization: Synthesis Pathways



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Caption: Convergent synthetic strategies for the **3-(3-Nitrophenoxy)benzaldehyde** core via S_NAr and Ullmann coupling.

Functional Group Transformations & Derivatives

The core molecule possesses two orthogonal handles for diversification: the aldehyde (electrophilic) and the nitro (reducible to nucleophilic amine).

A. Aldehyde Functionalization (C-C and C-N Bond Formation)[2]

- Schiff Bases (Hydrazones & Thiosemicarbazones):

- Reagent: Thiosemicarbazide or Hydrazine derivatives.[1][3]
- Utility: High-affinity metal chelators (Fe, Cu) with potent antimicrobial and anticancer activity.[1] The thiosemicarbazone moiety ($-\text{CH}=\text{N}-\text{NH}-\text{CS}-\text{NH}_2$) is a validated pharmacophore for inhibiting Ribonucleotide Reductase.[1][2]
- Chalcones (Claisen-Schmidt Condensation):
 - Reagent: Acetophenones + NaOH/EtOH.[1][4]
 - Utility: The resulting

-unsaturated ketones are Michael acceptors, known to target cysteine residues in inflammatory proteins (e.g., NF-

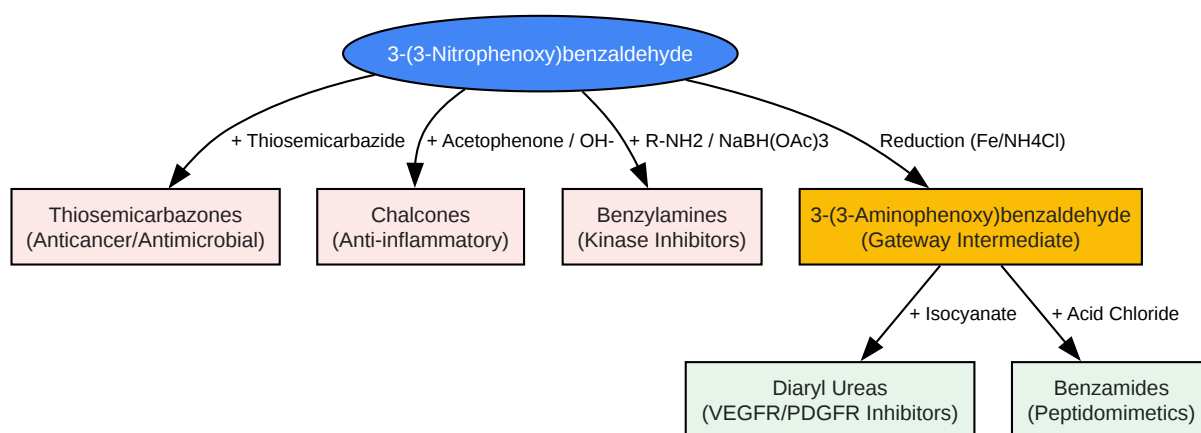
B pathway).[2]
- Reductive Amination:
 - Reagent: Primary amines + $\text{NaBH}(\text{OAc})_3$. [1]
 - Utility: Generates secondary benzylamines, a common motif in kinase inhibitors (hinge-binding region).[1]

B. Nitro Functionalization (Reduction & Coupling)[2]

- Reduction to Aniline:
 - Product: 3-(3-Aminophenoxy)benzaldehyde.[1]
 - Method: $\text{Fe}/\text{NH}_4\text{Cl}$, SnCl_2 , or $\text{H}_2/\text{Pd-C}$ (careful monitoring to avoid aldehyde reduction).[1][2]
 - Significance: This is the "gateway" intermediate.[1] The aniline amine is more nucleophilic than the aldehyde is electrophilic under neutral conditions, allowing for selective acylation.
- Urea/Amide Formation:
 - Reagent: Isocyanates or Acid Chlorides.[1]

- Utility: Synthesis of Diaryl Urea kinase inhibitors (analogous to Sorafenib).[1] The urea linker provides critical hydrogen bonding interactions (Asp-Phe-Gly motif binding).[1]

Visualization: Diversity-Oriented Synthesis



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Caption: Divergent synthesis map showing key pharmacological derivatives accessible from the core scaffold.

Key Applications & Biological Relevance[2][5][6][13]

Kinase Inhibition (Type II Inhibitors)

The diaryl ether scaffold is a privileged structure in kinase inhibitors (e.g., Sorafenib, Linifanib).

- Mechanism: The ether oxygen acts as a hinge, allowing the two phenyl rings to adopt a conformation that fits the hydrophobic "back pocket" of kinases adjacent to the ATP-binding site.
- Design Strategy: Convert the nitro group to a urea (H-bond donor/acceptor pair) and the aldehyde to a solubilizing amine tail.[1]
- Target: VEGFR, PDGFR, and p38 MAP Kinase.[1][2]

Antitubercular Agents (InhA Inhibitors)

Diaryl ethers are known inhibitors of InhA (enoyl-ACP reductase), a key enzyme in the M. tuberculosis fatty acid synthesis pathway.

- Analogue: Triclosan (a polychlorinated diaryl ether) is the archetype.
- Relevance: **3-(3-Nitrophenoxy)benzaldehyde** derivatives mimic the geometry of Triclosan but offer different electronic properties (nitro group vs. chloro) and a handle (aldehyde) for extending the molecule into the substrate-binding tunnel.[\[1\]](#)

Agrochemicals (Pyrethroid Analogues)

The core is structurally related to 3-Phenoxybenzaldehyde, the alcohol precursor for many pyrethroid insecticides (e.g., Permethrin).

- Modification: The introduction of the nitro group alters metabolic stability and lipophilicity, potentially creating novel insecticidal leads with different resistance profiles.

Experimental Protocols

Protocol A: Synthesis of 3-(3-Nitrophenoxy)benzaldehyde (Ullmann Coupling)

Objective: Synthesis of the core ether scaffold.[\[1\]](#)

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Reagents:
 - 3-Bromobenzaldehyde (1.85 g, 10 mmol)[\[2\]](#)
 - 3-Nitrophenol (1.67 g, 12 mmol)[\[2\]](#)
 - CuI (190 mg, 1 mmol, 10 mol%)[\[2\]](#)
 - L-Proline (230 mg, 2 mmol, 20 mol%)[\[2\]](#)

- K_3PO_4 (4.24 g, 20 mmol)[2]
- DMSO (anhydrous, 20 mL)[2]
- Procedure:
 - Add all solids to the flask.
 - Evacuate and backfill with Nitrogen (3x).[1]
 - Add DMSO via syringe.[1]
 - Heat the mixture to 110°C for 24 hours.
 - Monitoring: Check TLC (Hexane/EtOAc 4:1). The product typically runs higher ($R_f \sim 0$).[1][6] than the starting phenol.[1]
- Workup:
 - Cool to room temperature.[1][5][6] Dilute with water (100 mL) and extract with EtOAc (3 x 50 mL).
 - Wash combined organics with 1M NaOH (to remove unreacted phenol), water, and brine.[2]
 - Dry over Na_2SO_4 , filter, and concentrate.[2]
- Purification: Flash column chromatography (SiO_2 , 0-20% EtOAc in Hexanes).
 - Yield: Expected 70–85%.
 - Appearance: Pale yellow solid.[1]

Protocol B: Synthesis of 3-(3-Nitrophenoxy)benzaldehyde Thiosemicarbazone

Objective: Synthesis of a bioactive Schiff base derivative.

- Reagents:

- **3-(3-Nitrophenoxy)benzaldehyde** (243 mg, 1 mmol)[2]
- Thiosemicarbazide (91 mg, 1 mmol)[2]
- Ethanol (10 mL)
- Acetic Acid (catalytic, 2-3 drops)[2]
- Procedure:
 - Dissolve the aldehyde in hot ethanol.[1]
 - Add thiosemicarbazide and acetic acid.[1]
 - Reflux for 3–5 hours.[1] A precipitate usually forms.[1]
- Workup:
 - Cool to room temperature.[1][5][6]
 - Filter the precipitate and wash with cold ethanol and ether.[1]
 - Recrystallize from EtOH/DMF if necessary.[1]

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